

# Personal protective equipment for handling Methyl 4-(methylamino)benzoate

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## Compound of Interest

Compound Name: **Methyl 4-(methylamino)benzoate**

Cat. No.: **B031879**

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## Essential Safety and Handling Guide for Methyl 4-(methylamino)benzoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **Methyl 4-(methylamino)benzoate** (CAS: 10541-83-0). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

## Personal Protective Equipment (PPE)

Proper selection and use of Personal Protective Equipment (PPE) are the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **Methyl 4-(methylamino)benzoate**.

Protection Type	Specific Recommendations	Standards
Eye/Face Protection	Wear tightly fitting safety goggles.	Conforming to EN 166 (EU) or NIOSH (US).
Skin Protection	Wear fire/flame resistant and impervious clothing. Handle with gloves.	Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.	NIOSH (US) or EN 149 (EU) approved.

## Operational and Disposal Plans

### Handling and Storage:

- Ventilation: Handle **Methyl 4-(methylamino)benzoate** in a well-ventilated place.[1]
- Safe Handling Practices: Avoid the formation of dust.[1]
- Storage Conditions: Store the container tightly closed in a dry, cool, and well-ventilated place.[1]

### Disposal:

- Procedure: Collect and arrange for disposal.[1] Waste material must be disposed of in accordance with national and local regulations.[2]
- Contaminated Packaging: Handle uncleaned containers like the product itself.[2]

## Emergency Procedures: First-Aid Measures

In case of exposure, follow these first-aid measures immediately:

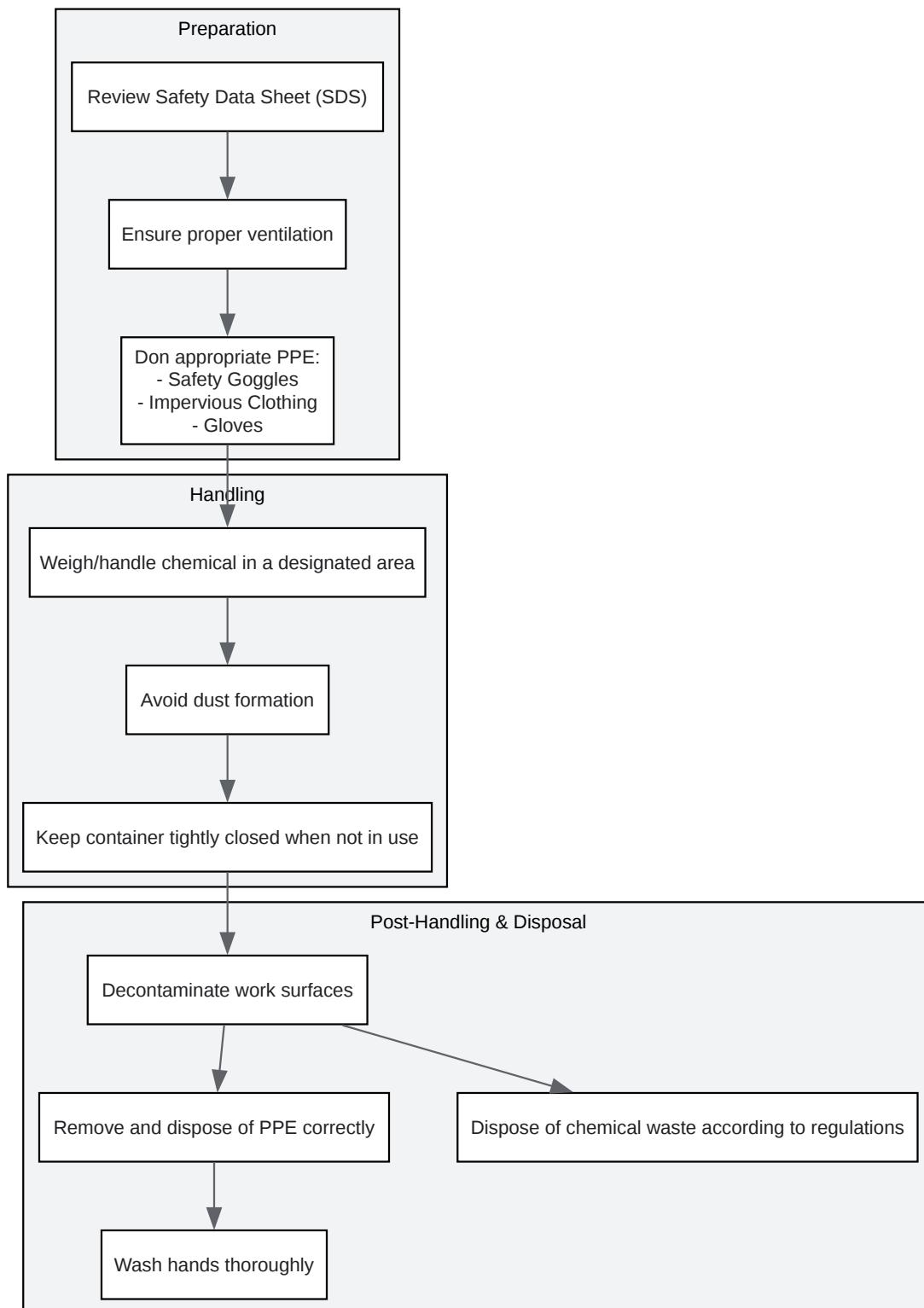
- If Inhaled: Move the victim into fresh air.
- Following Skin Contact: Take off contaminated clothing immediately.

- Following Eye Contact: Rinse with pure water for at least 15 minutes.
- Following Ingestion: Rinse mouth with water.

## Safe Handling Workflow

The following diagram outlines the step-by-step procedure for the safe handling of **Methyl 4-(methylamino)benzoate**, from preparation to disposal.

## Safe Handling Workflow for Methyl 4-(methylamino)benzoate

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Caption: Workflow for safely handling **Methyl 4-(methylamino)benzoate**.

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## References

- 1. echemi.com [echemi.com]
- 2. sigmaaldrich.cn [sigmaaldrich.cn]
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